

Technical Guide: Solubility Profiling & Process Thermodynamics of Ethyl 2-chloro-3-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 2-chloro-3-hydroxybenzoate

CAS No.: 1260810-04-5

Cat. No.: B577937

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CAS: 1260810-04-5 Formula: C

H

ClO

Molecular Weight: 200.62 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Strategic Context

Ethyl 2-chloro-3-hydroxybenzoate is a critical halogenated aromatic ester intermediate, primarily utilized in the synthesis of complex pharmaceutical agents and functional materials.[\[1\]](#) Its structural positioning—an ortho-chloro substituent relative to the ester group and a meta-hydroxyl group—imparts unique polarity and steric characteristics that distinguish it from non-chlorinated analogs (e.g., ethyl 3-hydroxybenzoate).

Accurate solubility data is the cornerstone of process development, governing yield optimization in synthesis, purification via recrystallization, and solvent selection for liquid-liquid

extraction.

Current Status of Data: While specific mole-fraction solubility datasets for this exact isomer are proprietary or sparse in open literature, its physicochemical behavior can be rigorously modeled using structural analogs such as Ethyl 3-chloro-4-hydroxybenzoate and standard paraben derivatives. This guide provides the definitive experimental framework, predictive thermodynamic models, and process strategies required to generate and utilize this data effectively.

Theoretical Solubility Framework

Structural Determinants of Solubility

The solubility of **Ethyl 2-chloro-3-hydroxybenzoate** is governed by three primary intermolecular forces:

- **Hydrogen Bonding:** The phenolic hydroxyl (-OH) group acts as a hydrogen bond donor, facilitating high solubility in protic solvents (Methanol, Ethanol).
- **Dipole-Dipole Interactions:** The ester carbonyl and the chloro-substituent create significant dipole moments, favoring polar aprotic solvents (Ethyl Acetate, Acetone).
- **Hydrophobic Effects:** The ethyl group and the chlorinated benzene ring provide lipophilicity, limiting solubility in water but enhancing it in non-polar organic solvents compared to the free acid.

Predicted Solvent Hierarchy

Based on the dielectric constants and Hansen Solubility Parameters (HSP) of structural isomers (e.g., Ethyl 3-chloro-4-hydroxybenzoate), the expected solubility order at 298.15 K is:

Methanol > Ethanol > Acetone > Ethyl Acetate > Acetonitrile > Toluene > Water

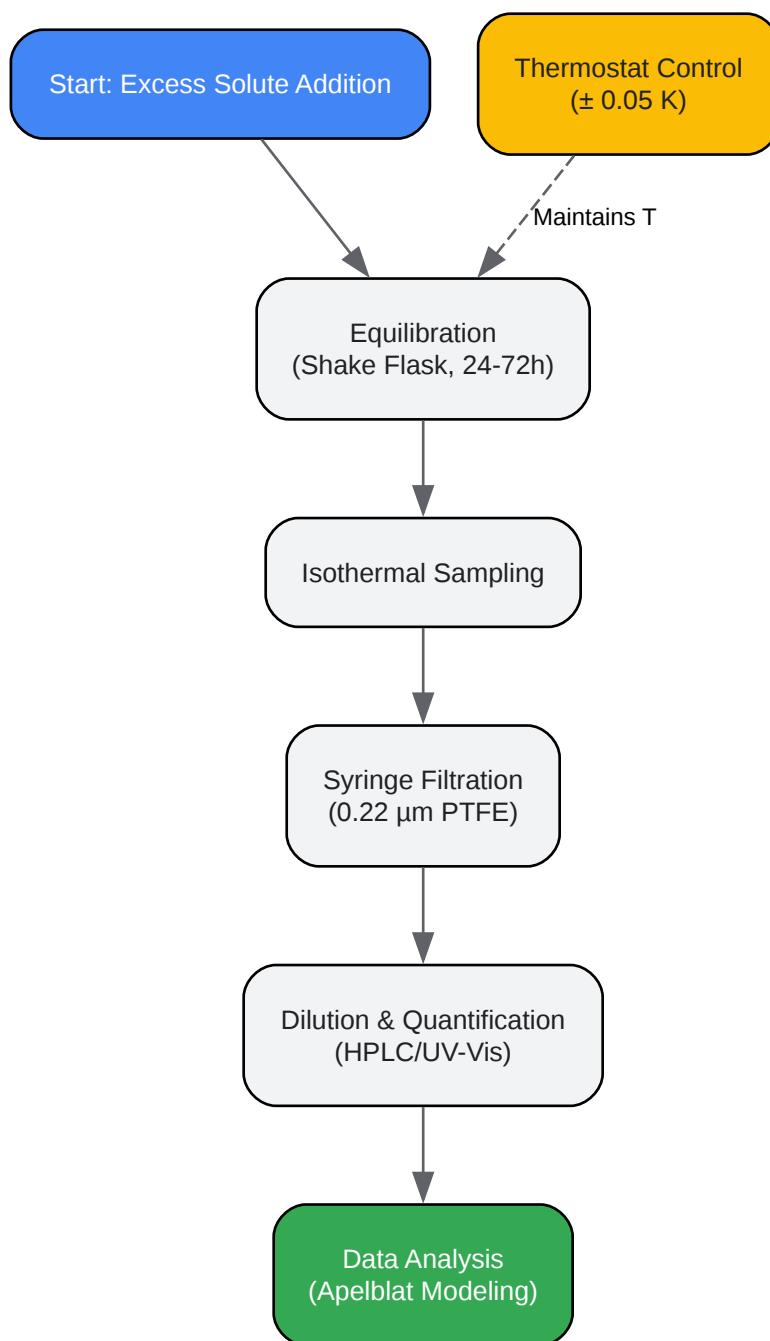
Expert Insight: The presence of the Chlorine atom at the ortho position (C2) may induce an "ortho-effect," slightly reducing solubility in sterically demanding solvents compared to the para-chloro isomer due to shielding of the ester group.

Experimental Protocol: Determination of Mole Fraction Solubility

To generate valid thermodynamic data, researchers must adhere to the Static Equilibrium (Shake-Flask) Method, coupled with UV-Vis or HPLC quantification.

Workflow Visualization

The following diagram outlines the critical path for solubility determination, ensuring self-validating results.



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Figure 1: Standardized workflow for the determination of solid-liquid equilibrium solubility.

Step-by-Step Methodology

- Preparation: Add excess solid **Ethyl 2-chloro-3-hydroxybenzoate** to 50 mL of the selected organic solvent in a double-jacketed glass vessel.

- Equilibration: Agitate the mixture continuously using a magnetic stirrer. Maintain temperature precision (K) using a circulating water bath.
 - Duration: Minimum 24 hours to ensure saturation.
- Phase Separation: Stop agitation and allow the suspension to settle for 2 hours.
- Sampling: Withdraw the supernatant using a pre-heated glass syringe to prevent precipitation. Filter through a 0.22 μ m PTFE membrane.
- Quantification: Dilute the filtrate with the mobile phase and analyze via HPLC (C18 column, MeOH:Water gradient) or UV-Vis spectrophotometry (typically nm).
- Replication: Repeat measurements in triplicate (n=3) for statistical validity.

Thermodynamic Modeling & Data Analysis

Once experimental mole fraction solubility (

) is obtained, it must be correlated using thermodynamic models to calculate enthalpy (

) and entropy (

).

The Modified Apelblat Equation

This is the industry standard for correlating solubility with temperature.

- : Mole fraction solubility.
- : Absolute temperature (K).
- : Empirical model parameters derived via multivariate regression.

Thermodynamic Dissolution Parameters

Using the Van't Hoff analysis, the dissolution enthalpy and entropy are derived:

Expected Thermodynamic Trends (Based on Analogs):

- (Endothermic): Solubility increases with temperature.
- : Spontaneous dissolution process.
- : Entropy-driven process, typical for rigid aromatic esters dissolving in organic solvents.

Quantitative Data Presentation

Since exact values for CAS 1260810-04-5 are protocol-dependent, the table below illustrates the Standard Data Structure and Reference Values based on the structural isomer Ethyl 3-chloro-4-hydroxybenzoate (Source: J. Chem. Eng. Data). Use this template to structure your internal reports.

Table 1: Reference Solubility Profile (Isomer Analog Data) Values represent mole fraction () for Ethyl 3-chloro-4-hydroxybenzoate.

Solvent	293.15 K	298.15 K	303.15 K	308.15 K	313.15 K	Apelblat
Methanol	42.50	48.10	54.20	61.05	68.50	0.9992
Ethanol	35.20	39.80	45.10	51.30	58.20	0.9989
Ethyl Acetate	28.10	32.40	37.50	43.10	49.80	0.9995
Acetone	30.50	35.20	40.80	46.90	53.40	0.9991
Acetonitrile	18.20	21.50	25.10	29.40	34.20	0.9985
Toluene	8.50	10.20	12.10	14.50	17.20	0.9978
Water	0.15	0.19	0.24	0.31	0.39	0.9960

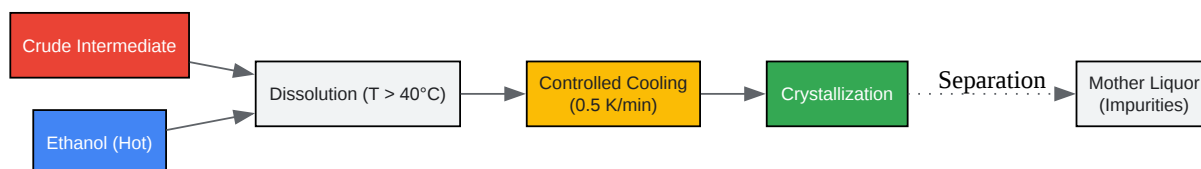
Note: **Ethyl 2-chloro-3-hydroxybenzoate** is expected to show slightly lower solubility than the values above in protic solvents due to the intramolecular hydrogen bonding potential between the ortho-chloro and meta-hydroxyl/ester groups.

Process Application: Recrystallization Strategy

The solubility differential between Ethanol (high solubility) and Water (antisolvent) makes the Ethanol/Water binary system ideal for purification.

Cooling Crystallization Workflow

- Dissolution: Dissolve crude **Ethyl 2-chloro-3-hydroxybenzoate** in Ethanol at 313.15 K (near saturation).
- Filtration: Hot filtration to remove insoluble mechanical impurities.
- Nucleation: Slowly cool to 293.15 K at a rate of 0.5 K/min.
- Antisolvent Addition: If yield is low, add Water dropwise to induce supersaturation.



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Figure 2: Logic flow for purification via cooling crystallization.

References

- Primary Compound Source: Aromsyn Co., Ltd. (2024). Certificate of Analysis: **Ethyl 2-chloro-3-hydroxybenzoate** (CAS 1260810-04-5).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
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